

# Compound Identification and Structural Elucidation

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## Compound of Interest

Compound Name: 2-Methyl-3-(pyridin-2-yl)benzaldehyde

CAS No.: 89930-06-3

Cat. No.: B13086148

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The precise compound in question is **2-Methyl-3-(pyridin-2-yl)benzaldehyde**. Its structure consists of a benzaldehyde core substituted with a methyl group at the ortho-position (C2) and a pyridin-2-yl group at the meta-position (C3) relative to the aldehyde functional group.

While a dedicated CAS Registry Number for this specific isomer is not readily found, several closely related isomers are well-documented and provide a basis for understanding its chemical nature:

- 3-(Pyridin-2-yl)benzaldehyde: CAS No. 85553-53-3[1][2][3]
- 2-(Pyridin-2-yl)benzaldehyde: CAS No. 863677-33-2[4]
- 4-(2-Pyridyl)benzaldehyde: CAS No. 127406-56-8
- 2-Methylbenzaldehyde: CAS No. 529-20-4[5]

The absence of a specific CAS number suggests that **2-Methyl-3-(pyridin-2-yl)benzaldehyde** may be a novel or less-common research chemical. Its molecular characteristics can be

confidently predicted based on its structure.

### Table 1: Predicted Physicochemical Properties

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NO
Molecular Weight	197.23 g/mol
IUPAC Name	2-Methyl-3-(pyridin-2-yl)benzaldehyde
Canonical SMILES	<chem>CC1=C(C=CC=C1C=O)C2=CC=CC=N2</chem>
InChI Key	(Predicted)

## Spectroscopic Profile (Analog-Based)

Direct spectroscopic data for **2-Methyl-3-(pyridin-2-yl)benzaldehyde** is not available.

However, a predictive analysis based on known spectra of its constituent parts and isomers allows for a reliable estimation of its key spectral features.

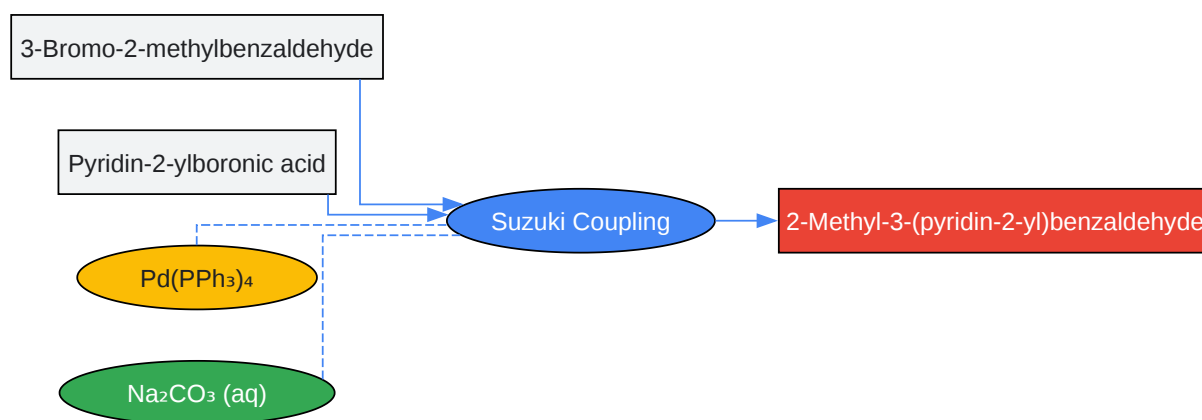
- <sup>1</sup>H NMR Spectroscopy:** The proton NMR spectrum is expected to show characteristic signals for the aldehyde proton (singlet, ~9.9-10.1 ppm), aromatic protons on both the benzene and pyridine rings (multiplets, ~7.0-8.6 ppm), and a distinct singlet for the methyl group protons (~2.3-2.5 ppm).
- <sup>13</sup>C NMR Spectroscopy:** The carbon NMR would feature a signal for the carbonyl carbon of the aldehyde at the downfield end of the spectrum (~192 ppm). Aromatic carbons would appear in the ~120-160 ppm range, and the methyl carbon would resonate at approximately 15-20 ppm.
- Infrared (IR) Spectroscopy:** A strong absorption band characteristic of the C=O stretch of the aromatic aldehyde would be prominent around 1700 cm<sup>-1</sup>. C-H stretching vibrations for the aromatic rings and the methyl group would appear around 3100-3000 cm<sup>-1</sup> and 2950-2850 cm<sup>-1</sup>, respectively.
- Mass Spectrometry (MS):** The electron ionization (EI) mass spectrum would be expected to show a molecular ion (M<sup>+</sup>) peak at m/z = 197. Key fragmentation patterns would likely

involve the loss of the formyl radical (-CHO) to give a fragment at  $m/z = 168$ .

## Synthesis and Reaction Pathways

Pyridinyl-substituted benzaldehydes are valuable intermediates in organic synthesis. The target molecule, **2-Methyl-3-(pyridin-2-yl)benzaldehyde**, can be plausibly synthesized via a palladium-catalyzed cross-coupling reaction, such as the Suzuki-Miyaura coupling. This method is a cornerstone of modern organic chemistry for its reliability and tolerance of various functional groups.

A proposed synthetic route involves the coupling of 3-bromo-2-methylbenzaldehyde with pyridin-2-ylboronic acid. This approach is strategically sound as it joins the two key fragments at the desired position.



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Caption: Proposed Suzuki coupling for the synthesis of **2-Methyl-3-(pyridin-2-yl)benzaldehyde**.

## Experimental Protocol: Suzuki Coupling Synthesis

- **Reaction Setup:** To an oven-dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), add 3-bromo-2-methylbenzaldehyde (1.0 eq), pyridin-2-ylboronic acid (1.2 eq),

and a palladium catalyst such as Tetrakis(triphenylphosphine)palladium(0) ( $\text{Pd}(\text{PPh}_3)_4$ , 0.05 eq).

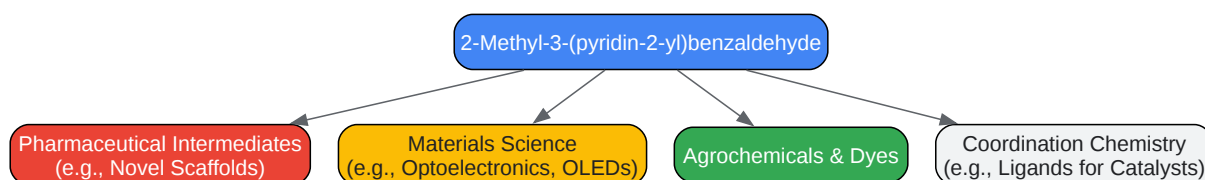
- Solvent and Base Addition: Add a degassed solvent mixture, such as 1,4-dioxane or toluene, followed by an aqueous solution of a base, typically 2M sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) (2.5 eq).
- Reaction Conditions: Heat the reaction mixture to reflux (typically 80-100 °C) and stir vigorously for 12-24 hours.
- Monitoring: Monitor the reaction's progress using thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up: Upon completion, cool the mixture to room temperature. Dilute with water and extract the product into an organic solvent like ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), and concentrate under reduced pressure. Purify the crude product via column chromatography on silica gel to yield the final product.[6]

## Applications in Research and Drug Development

The dual functionality of the aldehyde and pyridine groups makes this class of compounds highly valuable in several scientific fields.[4]

- Pharmaceutical Synthesis: Benzaldehyde derivatives are critical intermediates in the pharmaceutical industry for manufacturing a wide range of drugs, including anti-infectives and cardiovascular agents.[7] The pyridine moiety is a common feature in many bioactive molecules, where it can act as a hydrogen bond acceptor or engage in  $\pi$ -stacking interactions, enhancing binding to biological targets.[8] Therefore, **2-Methyl-3-(pyridin-2-yl)benzaldehyde** is a promising scaffold for novel therapeutic agents.
- Materials Science: As precursors for donor-acceptor materials, pyridinyl-benzaldehydes are used in the development of optoelectronic devices.[4] They can also serve as ligands for creating novel phosphorescent iridium(III) complexes for applications in organic light-emitting diodes (OLEDs).

- Agrochemicals and Dyes: Substituted benzaldehydes are precursors in the manufacturing of certain agrochemicals and are used to produce various dyes and pigments.[9]
- Coordination Chemistry: The pyridine nitrogen atom provides a coordination site for metal ions, making these molecules useful as ligands in the synthesis of complex metal-organic frameworks (MOFs) and catalysts.



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Caption: Potential applications stemming from the core chemical structure.

## Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **2-Methyl-3-(pyridin-2-yl)benzaldehyde** is unavailable, the hazard profile can be inferred from related isomers.[1][10]

## Table 2: GHS Hazard Classification (Analog-Based)

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	GHS07	Warning	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	2	GHS07	Warning	H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	2A	GHS07	Warning	H319: Causes serious eye irritation.[1]
STOT - Single Exposure	3	GHS07	Warning	H335: May cause respiratory irritation.[1]
Flammable Liquids	3	GHS02	Danger	H226: Flammable liquid and vapour.

#### Handling and Personal Protective Equipment (PPE):

- Work in a well-ventilated area, preferably under a chemical fume hood.[11]
- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[10]
- Avoid breathing vapors or dust. Use a NIOSH-approved respirator if ventilation is inadequate.[10]
- Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[12]
- Keep away from heat, sparks, open flames, and other sources of ignition.

#### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[11]

- Keep away from incompatible substances such as strong oxidizing agents, acids, and bases. [\[12\]](#)

## Conclusion

**2-Methyl-3-(pyridin-2-yl)benzaldehyde** represents a versatile and synthetically accessible building block with significant potential across multiple scientific disciplines. While it remains a less-characterized compound, its structural similarity to well-known pyridinyl benzaldehydes allows for a confident prediction of its chemical properties, reactivity, and application scope. This guide provides a foundational framework for researchers looking to synthesize, characterize, and utilize this compound in their work, emphasizing a scientifically rigorous and safety-conscious approach.

## References

A comprehensive list of sources has been compiled to support the claims and protocols within this guide. Each source is linked for further verification.

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